

Application Notes and Protocols for Itruvone (PH10) Nasal Spray

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Compound of Interest

Compound Name: Itruvone

Cat. No.: B12414551

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Introduction

Itruvone (PH10) is an investigational, first-in-class, synthetic neuroactive steroid formulated as a nasal spray for the potential treatment of Major Depressive Disorder (MDD).^{[1][2][3]} It is designed to be administered in microgram-level doses and is proposed to have a rapid onset of action. The mechanism of action of **Itruvone** is fundamentally different from all currently approved antidepressants. It does not require systemic absorption to exert its effects. The U.S. Food and Drug Administration (FDA) has granted Fast Track designation for the development of **Itruvone** for the treatment of MDD.

Mechanism of Action

Itruvone is an odorless and tasteless synthetic pherine that acts on chemosensory receptors in the nasal cavity. This initial interaction triggers a cascade of neural signals that modulate brain circuits associated with depression, without the drug needing to cross the blood-brain barrier.

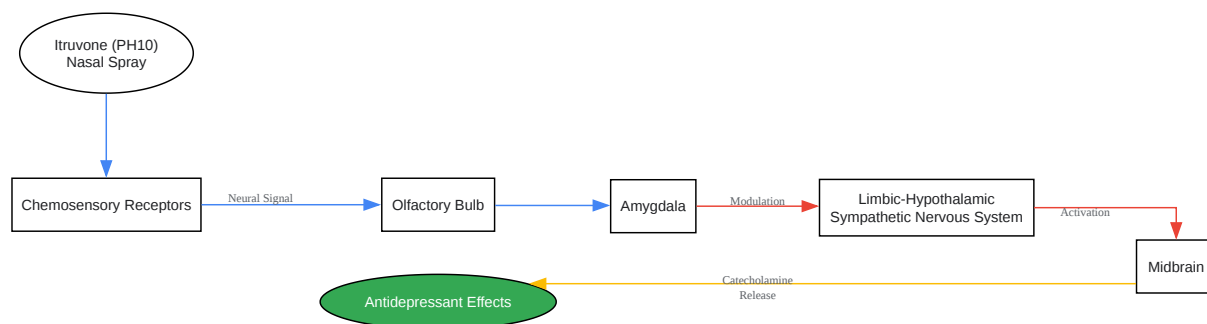
The proposed mechanism of action involves the following steps:

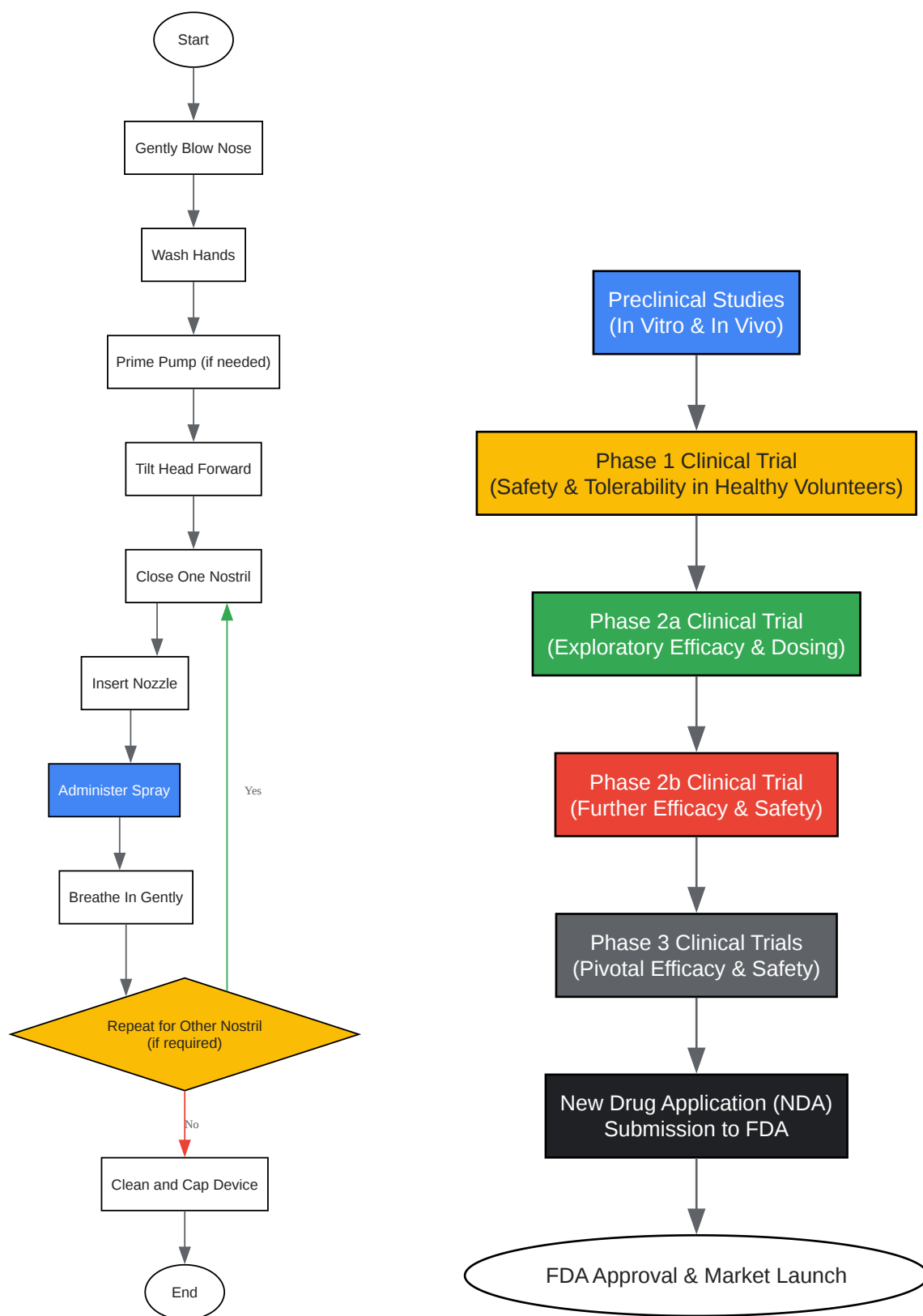
- **Activation of Nasal Chemosensory Receptors:** Intranasally administered **Itruvone** binds to and activates chemosensory neurons in the nasal passages.

- **Signal Transduction to the Olfactory Bulb and Amygdala:** This activation generates neural signals that are transmitted to the olfactory bulb and subsequently to the limbic system, particularly the amygdala.
- **Modulation of Neural Circuits:** The signals are believed to regulate the olfactory-amygdala neural circuits, which play a key role in mood and emotion.
- **Increased Sympathetic Nervous System Activity and Catecholamine Release:** This modulation is thought to increase the activity of the limbic-hypothalamic sympathetic nervous system, leading to the release of catecholamines, such as norepinephrine and dopamine, from the midbrain.

Preclinical studies have shown that **litrivone**'s mechanism of action does not involve the direct activation of GABA-A receptors, distinguishing it from benzodiazepines and other neurosteroids.

Signaling Pathway





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References

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- 3. Itruvone - Wikipedia [en.wikipedia.org]
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